

Spectroscopic Profile of 2-Amino-isonicotinic Acid Hydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Amino-isonicotinic acid hydrazide*

Cat. No.: *B1267408*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-amino-isonicotinic acid hydrazide**, a key chemical intermediate in the synthesis of various pharmaceutical compounds. The following sections detail its characteristic nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for their acquisition. This information is crucial for the unambiguous identification, purity assessment, and structural elucidation of this compound in research and development settings.

Spectroscopic Data Summary

The empirical formula for **2-amino-isonicotinic acid hydrazide** is $C_6H_8N_4O$, with a molecular weight of 152.15 g/mol. The structural and spectroscopic data are summarized in the tables below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-
Data not available	-	-	-

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-
Data not available	-

Note: Specific experimental data for ¹H and ¹³C NMR of **2-amino-isonicotinic acid hydrazide** is not readily available in the public domain as of the last update. The tables are provided as a template for expected signals based on the chemical structure.

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
Data not available	-	N-H stretching (hydrazide, amine)
Data not available	-	C=O stretching (amide I)
Data not available	-	N-H bending (amide II)
Data not available	-	C=N, C=C stretching (pyridine ring)
Data not available	-	C-N stretching

Note: Specific peak positions and intensities for the IR spectrum of **2-amino-isonicotinic acid hydrazide** are not detailed in the available literature. The table indicates the expected characteristic absorption bands.

Mass Spectrometry (MS)

m/z	Relative Abundance (%)	Assignment
Data not available	-	[M] ⁺
Data not available	-	Fragment ions

Note: The mass spectrum of **2-amino-isonicotinic acid hydrazide** is not publicly available. The table is a placeholder for the molecular ion and potential fragment ions.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for aromatic hydrazides like **2-amino-isonicotinic acid hydrazide**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-amino-isonicotinic acid hydrazide** in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃) in an NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 300 MHz or higher).

- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters include a 30-degree pulse angle, a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters include a larger spectral width (e.g., 0-200 ppm) and a longer acquisition time or a greater number of scans compared to ^1H NMR due to the lower natural abundance of ^{13}C .

FT-IR Spectroscopy

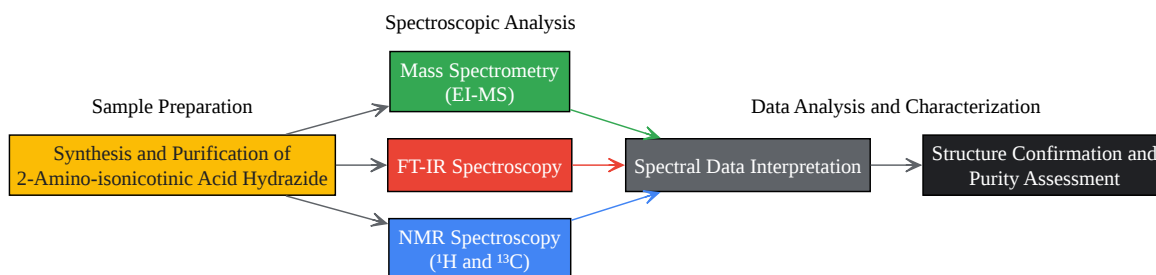
- Sample Preparation (Solid State):
 - KBr Pellet Method: Mix a small amount of the finely ground sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr). Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal and apply pressure to ensure good contact.
- Instrumentation: Use a Fourier-transform infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder or the clean ATR crystal.
 - Place the prepared sample in the spectrometer and record the sample spectrum.
 - The final spectrum is typically presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (Electron Ionization - EI)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (if the compound is sufficiently volatile and thermally stable).
- **Ionization:** Bombard the sample with a beam of high-energy electrons (typically 70 eV) in the ion source. This causes the molecule to ionize and fragment.
- **Mass Analysis:** Separate the resulting positively charged ions and fragments based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions to generate a mass spectrum, which is a plot of relative ion abundance versus m/z .

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of **2-amino-isonicotinic acid hydrazide**.



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Caption: Workflow for the spectroscopic characterization of **2-amino-isonicotinic acid hydrazide**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com